

# An In-depth Technical Guide to 9-Bromophenanthrene-d9: Physical and Chemical Properties

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 9-Bromophenanthrene-d9

Cat. No.: B15561477

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **9-Bromophenanthrene-d9**, a deuterated analog of 9-Bromophenanthrene. This document is intended for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds in their work. The information presented herein is curated from various scientific sources to ensure accuracy and depth.

## Core Physical and Chemical Data

**9-Bromophenanthrene-d9** is a valuable building block in organic synthesis, particularly in the preparation of complex polycyclic aromatic hydrocarbons and as an internal standard in analytical studies. Its deuteration provides a useful tool for mechanistic studies and as a tracer in metabolic research.

## Physical Properties

While specific experimental data for the physical properties of **9-Bromophenanthrene-d9** are not readily available in the literature, the properties of its non-deuterated analog, 9-Bromophenanthrene, serve as a close approximation. Isotopic labeling with deuterium typically has a minimal effect on bulk physical properties such as melting and boiling points.

| Property          | Value                                                                                                                          | Source(s) |
|-------------------|--------------------------------------------------------------------------------------------------------------------------------|-----------|
| Molecular Formula | C <sub>14</sub> D <sub>9</sub> Br                                                                                              | [1]       |
| Molecular Weight  | 266.18 g/mol                                                                                                                   | [1]       |
| Appearance        | Pale Yellow Solid                                                                                                              | [1]       |
| Melting Point     | 60-64 °C (for non-deuterated)                                                                                                  | [2][3]    |
| Boiling Point     | 180-190 °C at 2 mmHg (for non-deuterated)                                                                                      | [2][3]    |
| Solubility        | Sparingly soluble in water;<br>Soluble in organic solvents such as ethanol, acetone, chloroform, benzene, and dichloromethane. | [2][3][4] |

## Chemical and Spectroscopic Properties

| Property                    | Value                                                               | Source(s) |
|-----------------------------|---------------------------------------------------------------------|-----------|
| CAS Number                  | 2055815-26-2                                                        |           |
| Synonyms                    | 9-Bromophenanthrene-1,2,3,4,5,6,7,8,10-d9, 9-Phenanthryl Bromide-d9 | [1]       |
| <sup>1</sup> H NMR Spectrum | Data for non-deuterated shows complex aromatic signals.             | [5][6]    |
| Mass Spectrum               | The mass spectrum of the non-deuterated compound is available.      | [6][7]    |

## Synthesis of 9-Bromophenanthrene-d9

A detailed experimental protocol for the synthesis of **9-Bromophenanthrene-d9** is not explicitly published. However, a reliable synthesis can be adapted from the established procedure for its non-deuterated counterpart, starting from commercially available phenanthrene-d10.

### Experimental Protocol: Synthesis of 9-Bromophenanthrene-d9

Starting Material: Phenanthrene-d10

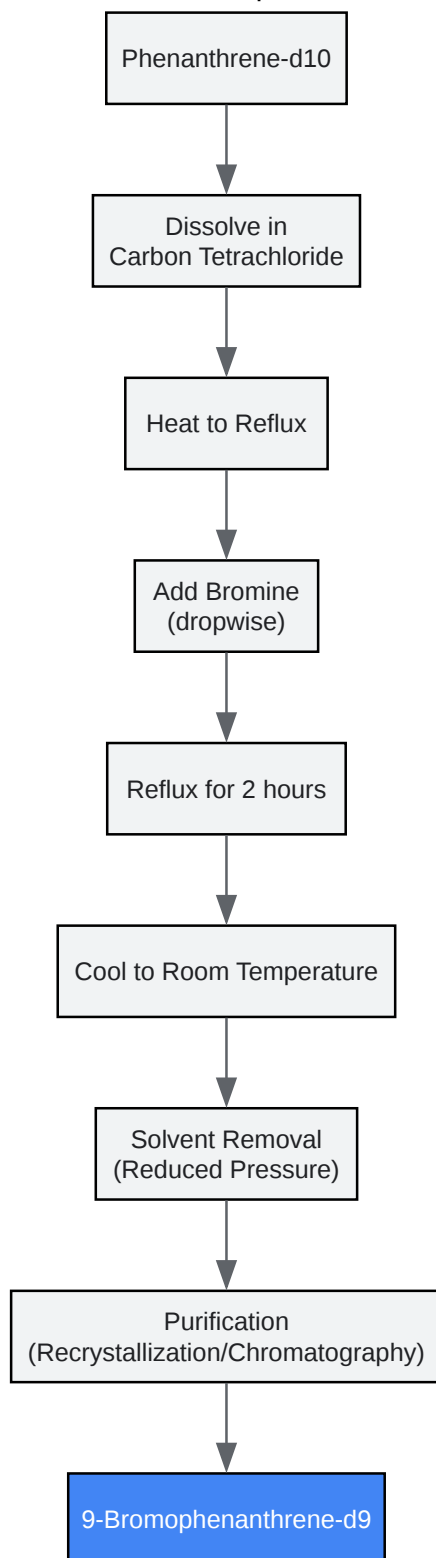
Reagents: Bromine, Carbon Tetrachloride (or a suitable alternative solvent)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve phenanthrene-d10 in an appropriate solvent like carbon tetrachloride.
- Heat the solution to a gentle reflux.
- Slowly add a stoichiometric amount of bromine, dissolved in the same solvent, to the refluxing solution over a period of several hours. The reaction should be carried out under a fume hood due to the evolution of hydrogen bromide gas (in this case, deuterium bromide).
- After the addition is complete, continue to reflux the mixture for an additional period to ensure the reaction goes to completion.
- Cool the reaction mixture to room temperature.
- The solvent can be removed under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, or by column chromatography on silica gel to yield pure **9-Bromophenanthrene-d9**.

Logical Workflow for the Synthesis of **9-Bromophenanthrene-d9**

## Synthesis of 9-Bromophenanthrene-d9



[Click to download full resolution via product page](#)

Caption: A logical workflow for the synthesis of **9-Bromophenanthrene-d9**.

## Chemical Reactivity and Applications

**9-Bromophenanthrene-d9**, like its non-deuterated analog, is a versatile intermediate in organic synthesis. The carbon-bromine bond is a key functional group that allows for a variety of cross-coupling reactions to form new carbon-carbon and carbon-heteroatom bonds.

### Suzuki-Miyaura Cross-Coupling Reaction

One of the most important reactions of 9-Bromophenanthrene is the Suzuki-Miyaura cross-coupling, which is used to form biaryl compounds. These structures are prevalent in pharmaceuticals, agrochemicals, and advanced materials.

Experimental Protocol: Suzuki-Miyaura Coupling of 9-Bromophenanthrene with Phenylboronic Acid

Reactants: 9-Bromophenanthrene, Phenylboronic Acid

Catalyst: Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh<sub>3</sub>)<sub>4</sub>]

Base: An aqueous solution of Sodium Carbonate (Na<sub>2</sub>CO<sub>3</sub>) or Potassium Carbonate (K<sub>2</sub>CO<sub>3</sub>)

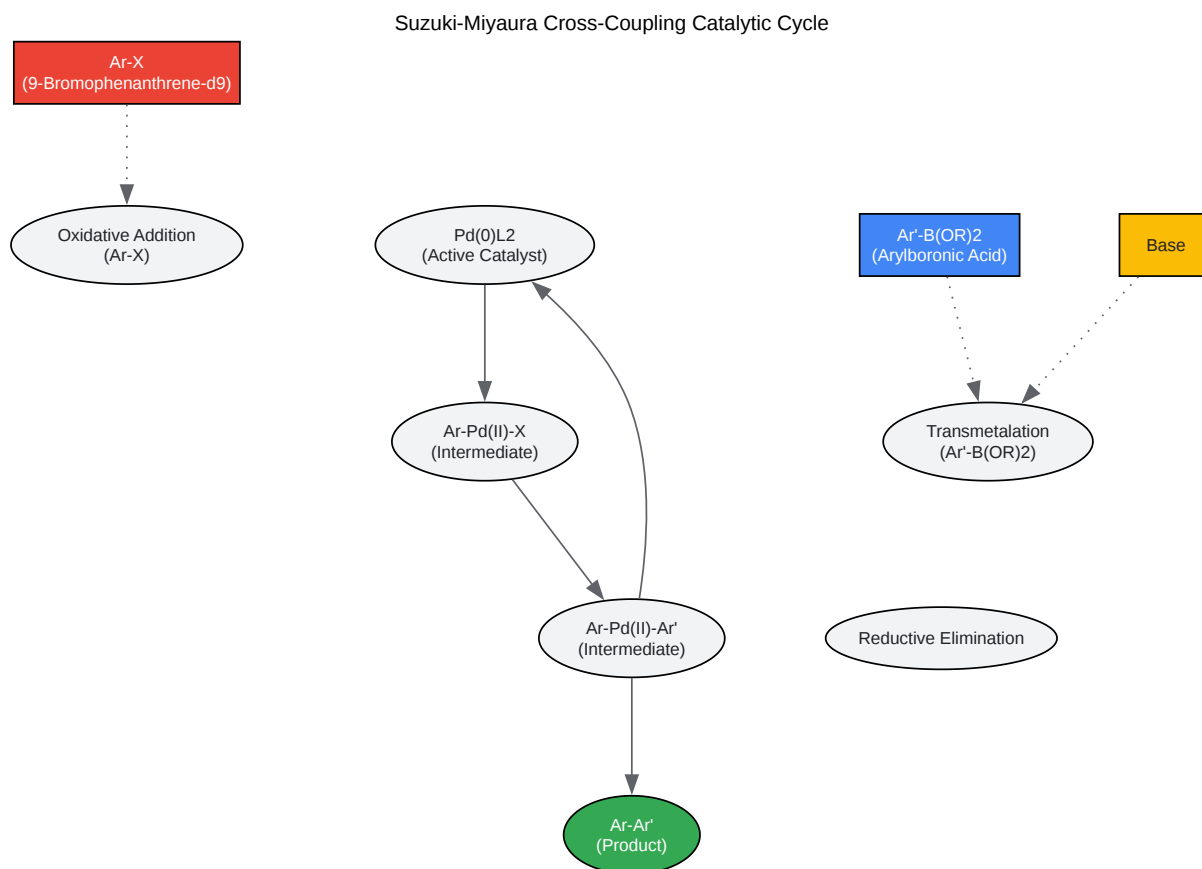
Solvent: A mixture of Toluene and Water or Dioxane and Water

Procedure:

- To a reaction vessel, add 9-Bromophenanthrene (1 equivalent), the desired arylboronic acid (1.2-1.5 equivalents), a palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>, 2-5 mol%), and a base (e.g., K<sub>2</sub>CO<sub>3</sub> or Cs<sub>2</sub>CO<sub>3</sub>, 2-3 equivalents).
- The vessel is evacuated and backfilled with an inert gas (e.g., Argon or Nitrogen).
- A degassed solvent system, such as a mixture of toluene and water or dioxane and water, is added.
- The reaction mixture is heated with stirring (typically between 80-110 °C) and the progress is monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

- Upon completion, the reaction is cooled to room temperature.
- The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., ethyl acetate).
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- The crude product is purified by column chromatography on silica gel to afford the desired 9-phenylphenanthrene.

#### Catalytic Cycle of the Suzuki-Miyaura Cross-Coupling Reaction



[Click to download full resolution via product page](#)

Caption: A simplified diagram of the Suzuki-Miyaura cross-coupling catalytic cycle.

## Conclusion

**9-Bromophenanthrene-d9** is a key isotopically labeled compound with significant applications in synthetic and analytical chemistry. While specific physical data for the deuterated form is

scarce, the properties of its non-deuterated analog provide a reliable reference. The synthetic and reactive methodologies outlined in this guide offer a solid foundation for its use in research and development. The provided experimental protocols and logical workflows are intended to be a starting point, and optimization may be necessary depending on the specific application and available laboratory resources.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- 2. 9-Bromophenanthrene | CAS 573-17-1 | Chemical-Suppliers [chemical-suppliers.eu]
- 3. 9-Bromophenanthrene: properties, applications and safety\_Chemicalbook [chemicalbook.com]
- 4. Page loading... [wap.guidechem.com]
- 5. 9-Bromophenanthrene(573-17-1) 1H NMR [m.chemicalbook.com]
- 6. 9-Bromophenanthrene | C14H9Br | CID 11309 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Phenanthrene, 9-bromo- [webbook.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 9-Bromophenanthrene-d9: Physical and Chemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15561477/docs#an-in-depth-technical-guide-to-9-bromophenanthrene-d9-physical-and-chemical-properties\]](https://www.benchchem.com/product/b15561477/docs#an-in-depth-technical-guide-to-9-bromophenanthrene-d9-physical-and-chemical-properties)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)